

LDN-211904 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: LDN-211904

Cat. No.: B15579383

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Technical Support Center: LDN-211904

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **LDN-211904**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **LDN-211904**?

A1: The recommended solvent for preparing stock solutions of **LDN-211904** is Dimethyl Sulfoxide (DMSO).^{[1][2]}

Q2: What is the solubility of **LDN-211904** in DMSO?

A2: The solubility of **LDN-211904** in DMSO can vary between different batches and suppliers. Reported concentrations range from 16 mg/mL to 100 mg/mL.^{[1][2]} It is crucial to use newly opened, anhydrous DMSO, as its hygroscopic nature can significantly impact solubility.^[2]

Q3: My **LDN-211904** is not dissolving completely in DMSO. What should I do?

A3: If you encounter solubility issues, sonication is recommended to aid dissolution.^{[1][2]} Gentle warming can also be effective. If precipitation or phase separation occurs, heating and/or sonication can be used to help dissolve the compound.^[2] For other common issues, please refer to our troubleshooting guide.

Q4: How should I store the **LDN-211904** stock solution?

A4: After reconstitution in DMSO, it is recommended to aliquot the stock solution and store it frozen at -20°C or -80°C.[2] Stock solutions are reported to be stable for up to 3 months at -20°C and up to 6 months at -80°C.[2]

Q5: Can I use **LDN-211904** for in vivo studies?

A5: Yes, **LDN-211904** has been used in in vivo studies.[2][3] Specific formulations are required to ensure solubility and bioavailability. Please refer to the experimental protocols section for examples of in vivo formulations.

Data Presentation

LDN-211904 Solubility

Solvent	Concentration	Notes
DMSO	100 mg/mL (224.78 mM)	Ultrasonic treatment may be needed. Use of newly opened DMSO is recommended due to its hygroscopic nature.[2]
DMSO	50 mg/mL	Solution should be clear and nearly colorless.
DMSO	16 mg/mL (35.97 mM)	Sonication is recommended.[1]
Various	≥ 2.5 mg/mL (5.62 mM)	Formulations for in vivo use, typically involving a combination of DMSO, PEG300, Tween-80, and Saline, or DMSO and Corn Oil. [2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **LDN-211904** powder. For 1 mL of a 10 mM solution, you will need 4.4487 mg of **LDN-211904** (Molecular Weight: 444.87 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock, you would add 1 mL of DMSO for every 4.4487 mg of compound.
- **Dissolution:** Vortex the solution to mix. If the compound does not fully dissolve, sonicate the vial in a water bath until the solution is clear. Gentle warming can also be applied if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Preparation of an In Vivo Formulation (Example 1)

This protocol yields a clear solution with a solubility of at least 2.5 mg/mL.[\[2\]](#)

- **Initial Dissolution:** Prepare a concentrated stock solution of **LDN-211904** in DMSO (e.g., 25 mg/mL).
- **Vehicle Preparation:** In a sterile tube, add the following solvents in order, ensuring complete mixing after each addition:
 - 10% DMSO (from your stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- **Final Solution:** The resulting solution should be clear. If any precipitation is observed, gentle warming and vortexing may be used to redissolve the compound.

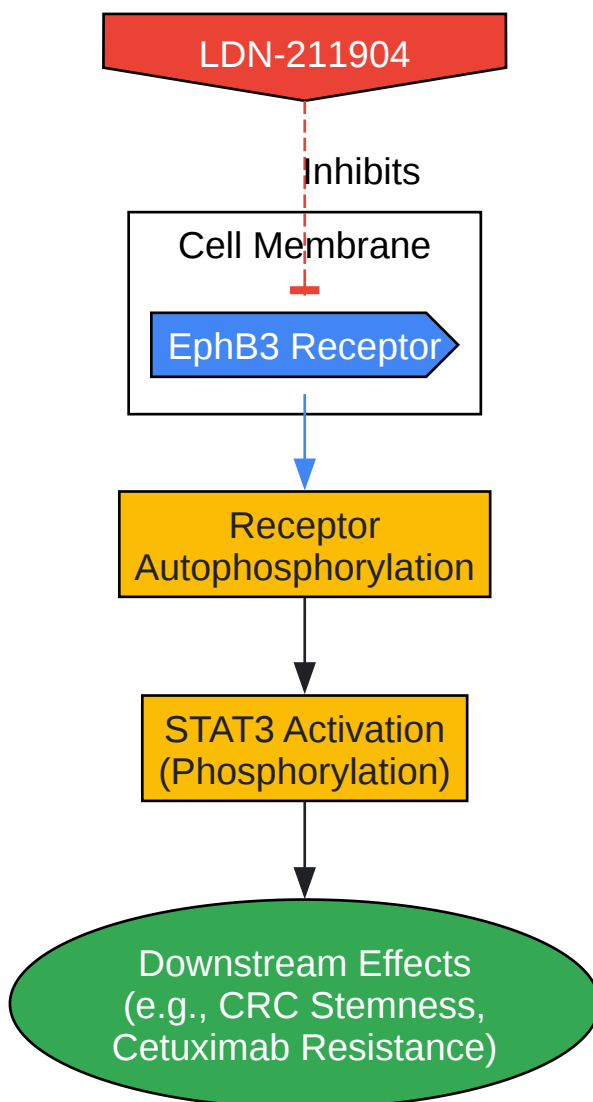
Preparation of an In Vivo Formulation (Example 2)

This protocol also yields a clear solution with a solubility of at least 2.5 mg/mL.[\[2\]](#)

- Initial Dissolution: Prepare a concentrated stock solution of **LDN-211904** in DMSO.
- Vehicle Preparation: Prepare a 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) solution in saline.
- Final Formulation: Add 10% of the DMSO stock solution to 90% of the 20% SBE- β -CD in saline solution. Mix thoroughly.

Mandatory Visualizations

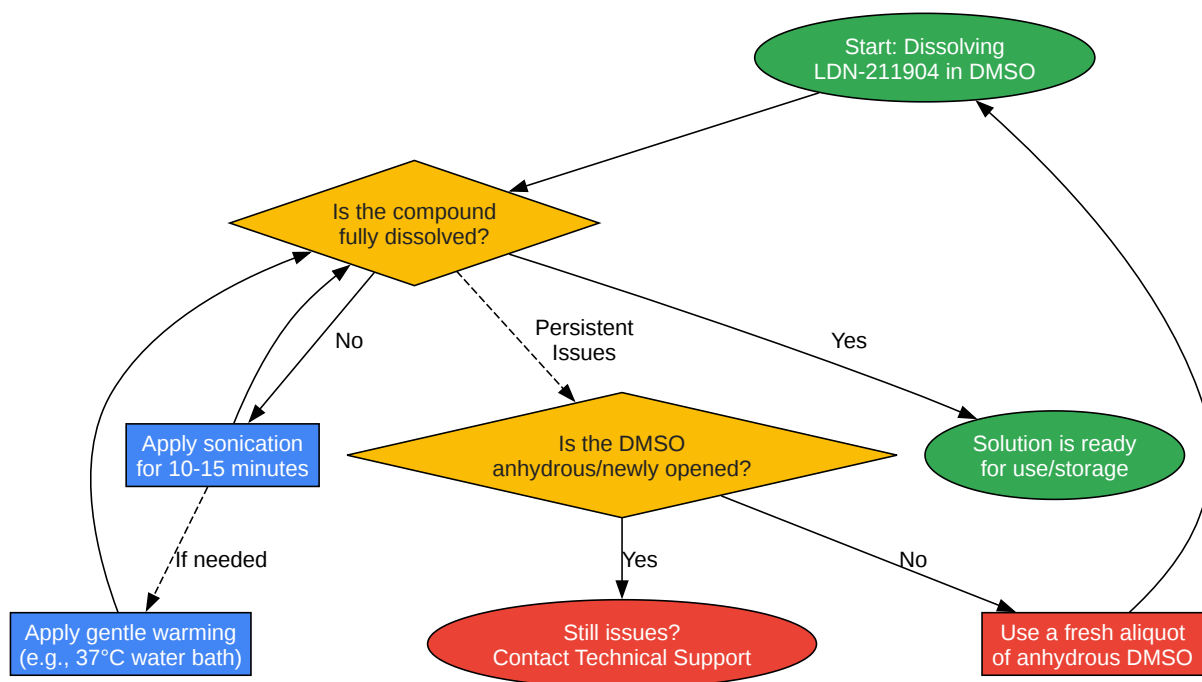
Signaling Pathway of LDN-211904



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Caption: **LDN-211904** inhibits EphB3 receptor autophosphorylation and downstream STAT3 signaling.

Troubleshooting LDN-211904 Solubility Issues



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Caption: A step-by-step workflow for troubleshooting common **LDN-211904** solubility problems.

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References

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